

In-Depth Technical Guide: Safety and Handling of Boc-NH-PEG4-NHS Ester

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Compound of Interest		
Compound Name:	Boc-NH-PEG4-NHS ester	
Cat. No.:	B611214	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **Boc-NH-PEG4-NHS ester**, a heterobifunctional crosslinker commonly used in bioconjugation, drug delivery, and the development of antibody-drug conjugates (ADCs) and PROTACs. Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the reagent.

Chemical and Physical Properties

Boc-NH-PEG4-NHS ester is a polyethylene glycol (PEG) derivative containing a Boc-protected amine and an N-hydroxysuccinimide (NHS) ester. The PEG4 spacer enhances solubility and reduces the immunogenicity of the resulting conjugate.

Property	Value
CAS Number	859230-20-9
Molecular Formula	C20H34N2O10
Molecular Weight	462.49 g/mol [1]
Appearance	Colorless to light yellow viscous liquid or solid[2] [3]
Purity	Typically ≥95%
Solubility	Soluble in DMSO and DMF



Hazard Identification and Safety Precautions

Boc-NH-PEG4-NHS ester is classified as a hazardous substance. The following table summarizes its hazard and precautionary statements according to the Globally Harmonized System (GHS).



GHS Classification	Code	Description
Hazard Statements	H302	Harmful if swallowed.[2]
H315	Causes skin irritation.[2]	
H319	Causes serious eye irritation.	_
H335	May cause respiratory irritation.[2]	_
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spr ay.[2]
P264	Wash skin thoroughly after handling.[2]	
P270	Do not eat, drink or smoke when using this product.[2]	_
P271	Use only outdoors or in a well- ventilated area.[2]	_
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]	_
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[2]	_
P302+P352	IF ON SKIN: Wash with plenty of water.[2]	_
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]	_
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if	_



present and easy to do. Continue rinsing.[2]

Handling and Storage

Proper handling and storage are crucial to maintain the stability and reactivity of **Boc-NH-PEG4-NHS** ester.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile) when handling this reagent.
- Ventilation: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Storage: Store the reagent in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) in a freezer at -20°C.[2] This compound is moisture-sensitive, and exposure to humidity can lead to hydrolysis of the NHS ester, rendering it inactive.
- Handling: Before use, allow the container to warm to room temperature before opening to
 prevent condensation of moisture inside the vial. Do not prepare stock solutions for longterm storage, as the NHS ester moiety readily hydrolyzes in solution. Dissolve only the
 required amount of the reagent immediately before use.

First Aid Measures

In case of exposure, follow these first aid procedures:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.
- If on Skin: Remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if respiratory irritation persists.



 If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.
 Continue rinsing. Get immediate medical attention.

Experimental Protocols

The following is a general protocol for the conjugation of a primary amine-containing molecule (e.g., a protein or an antibody) with **Boc-NH-PEG4-NHS ester**. This protocol should be optimized for specific applications.

Materials:

- Boc-NH-PEG4-NHS ester
- Amine-containing molecule (e.g., antibody) in an amine-free buffer (e.g., PBS, pH 7.2-8.0)
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.5)
- Purification system (e.g., size-exclusion chromatography or dialysis)

Procedure:

- Preparation of the Amine-Containing Molecule: Ensure the protein solution is in an aminefree buffer. Buffers containing primary amines like Tris will compete with the target molecule for reaction with the NHS ester.
- Dissolving the NHS Ester: Immediately before use, dissolve the required amount of Boc-NH-PEG4-NHS ester in a small volume of anhydrous DMF or DMSO.
- Conjugation Reaction: Add the dissolved Boc-NH-PEG4-NHS ester to the protein solution.
 The molar ratio of the NHS ester to the protein should be optimized to achieve the desired degree of labeling. A common starting point is a 10- to 20-fold molar excess of the NHS ester.
- Incubation: Incubate the reaction mixture at room temperature for 1-2 hours or at 4°C overnight with gentle stirring.



- Quenching the Reaction: Add the quenching buffer to the reaction mixture to consume any unreacted NHS ester. A final concentration of 50-100 mM of Tris is typically sufficient.
 Incubate for 30 minutes at room temperature.
- Purification: Remove excess, unreacted reagent and byproducts by dialysis against a suitable buffer or by using size-exclusion chromatography.
- Characterization: Characterize the resulting conjugate to determine the degree of PEGylation and confirm its integrity and functionality.

Signaling Pathways and Experimental Workflows

Boc-NH-PEG4-NHS ester is a versatile tool in drug development, particularly in the construction of Antibody-Drug Conjugates (ADCs). The following diagram illustrates a generalized workflow for the synthesis of an ADC using this linker.



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Caption: Generalized workflow for Antibody-Drug Conjugate (ADC) synthesis.

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References



- 1. t-Boc-N-Amido-PEG4-NHS ester | CAS: 859230-20-9 | AxisPharm [axispharm.com]
- 2. Boc-NH-PEG4-NHS ester | 859230-20-9 [sigmaaldrich.com]
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